

Assessing Species-Specific Differences in PF-04822163 Binding to Phosphodiesterase 1 (PDE1)

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Compound of Interest

Compound Name: PF-04822163

Cat. No.: B12377038

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A Comparative Guide for Researchers and Drug Development Professionals

This guide provides a comprehensive comparison of the binding characteristics of **PF-04822163**, a potent and selective inhibitor of Phosphodiesterase 1 (PDE1), across different species. The information presented herein is intended to assist researchers, scientists, and drug development professionals in evaluating the cross-species translatability of preclinical findings and in designing future studies. We present available binding affinity data, detail relevant experimental protocols, and visualize key pathways and workflows to facilitate a deeper understanding of **PF-04822163**'s interaction with its target.

Executive Summary

PF-04822163 is a selective inhibitor of the PDE1 enzyme family, which plays a crucial role in cyclic nucleotide signaling. Understanding the species-specific binding affinity of this compound is paramount for the accurate interpretation of preclinical data and the prediction of its pharmacological effects in humans. This guide consolidates the available data on the binding potency of **PF-04822163** and compares it with other known PDE1 inhibitors, Vinpocetine and ITI-214 (Lenrispodun). While comprehensive species-specific binding data remains limited in the public domain, this guide synthesizes the currently available information to highlight potential differences and guide further investigation.

Data Presentation: Comparative Binding Affinities of PDE1 Inhibitors

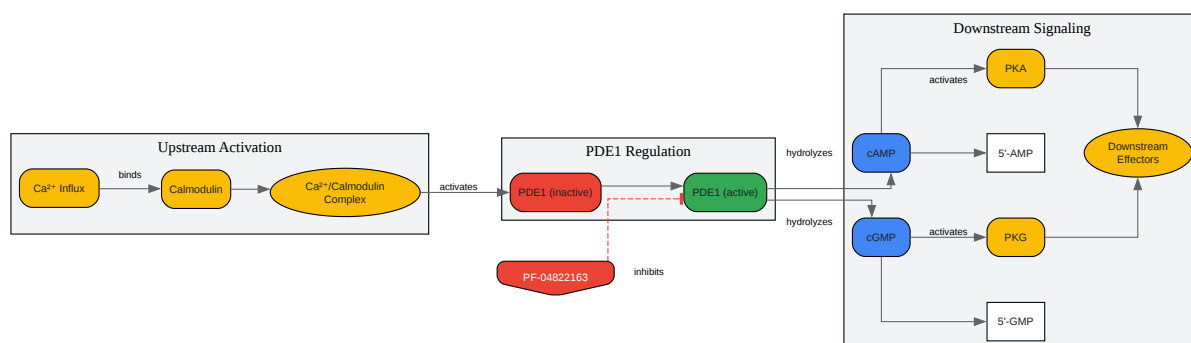
The following table summarizes the available in vitro inhibition data (IC50 and Ki values) for **PF-04822163** and comparator compounds against PDE1 isoforms from various species. It is important to note that direct comparative studies across multiple species are not always available, and the data presented is compiled from different sources.

Compound	Target	Species	IC50 (nM)	Ki (pM)	Reference
PF-04822163	PDE1A	Human	2.0	-	[1]
PDE1B	Human	2.4	-	[1] [2]	
PDE1C	Human	7.0	-	[1]	
ITI-214 (Lenrispodun)	PDE1A	Human	-	33	[3]
PDE1 (Broad)	Human	Picomolar range	-	[4]	
Vinpocetine	PDE1A	Not Specified	~8,000- 20,000	-	[5]
PDE1B	Not Specified	~8,000- 20,000	-	[5]	
PDE1C	Not Specified	~40,000- 50,000	-	[5]	

Note: IC50 and Ki values are measures of inhibitor potency. A lower value indicates a more potent inhibitor. Dashes indicate data not available from the cited sources.

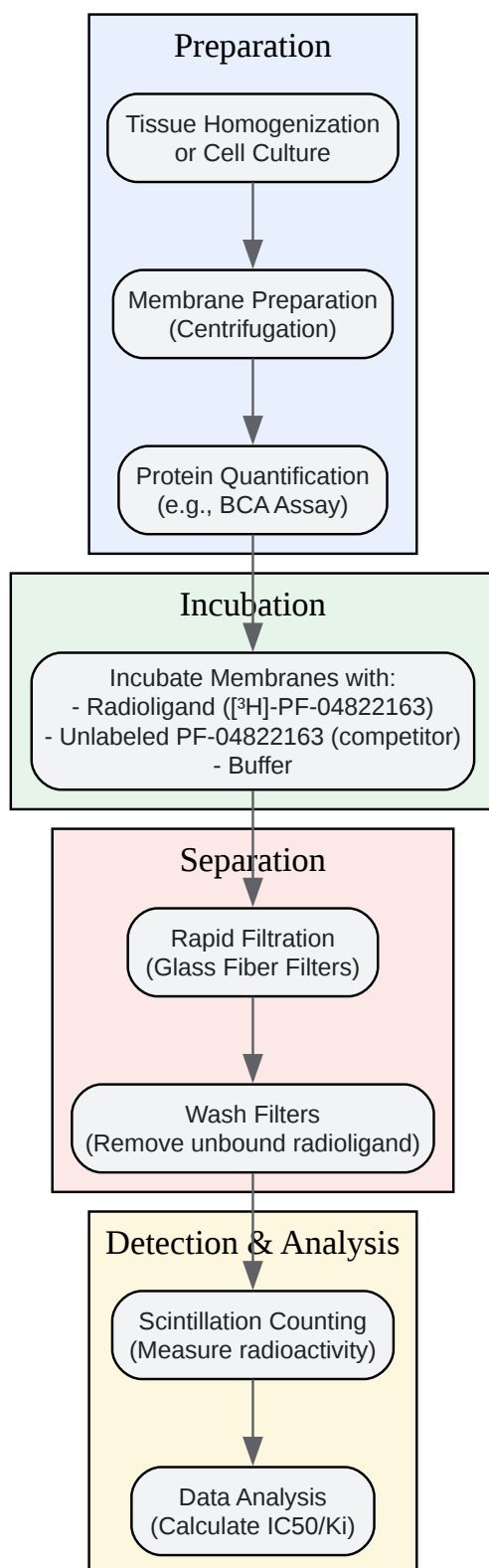
Signaling Pathway and Experimental Workflow Visualization

To provide a clearer understanding of the biological context and experimental procedures, the following diagrams have been generated using Graphviz.



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Caption: PDE1 Signaling Pathway and Inhibition by **PF-04822163**.



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